

Application Notes and Protocols for Measuring GSK360A Levels

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Compound of Interest		
Compound Name:	GSK 366	
Cat. No.:	B607838	Get Quote

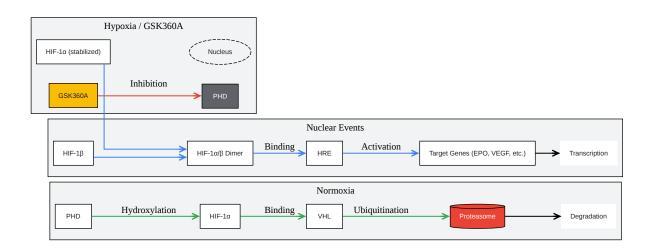
Introduction

These application notes provide detailed protocols for the quantitative analysis of GSK360A, a potent and orally active prolyl 4-hydroxylase (PHD) inhibitor. It is presumed that the request for "GSK 366" contains a typographical error and pertains to the widely researched compound GSK360A. This document is intended for researchers, scientists, and drug development professionals involved in pharmacokinetic, pharmacodynamic, and metabolism studies of this compound. The primary analytical method detailed is Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific technique for quantifying small molecules in complex biological matrices.

Signaling Pathway of GSK360A

GSK360A acts as a competitive inhibitor of prolyl 4-hydroxylase (PHD) enzymes. Under normoxic conditions, PHDs hydroxylate the alpha subunit of Hypoxia-Inducible Factor (HIF-1 α), leading to its ubiquitination and subsequent proteasomal degradation. By inhibiting PHDs, GSK360A stabilizes HIF-1 α , allowing it to translocate to the nucleus, dimerize with HIF-1 β , and bind to hypoxia-response elements (HREs) in the promoter regions of target genes. This transcriptional activation leads to the upregulation of various proteins involved in erythropoiesis, angiogenesis, and cell survival, such as erythropoietin (EPO) and vascular endothelial growth factor (VEGF).[1][2][3][4]





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Caption: GSK360A inhibits PHD, leading to HIF-1 α stabilization and target gene transcription.

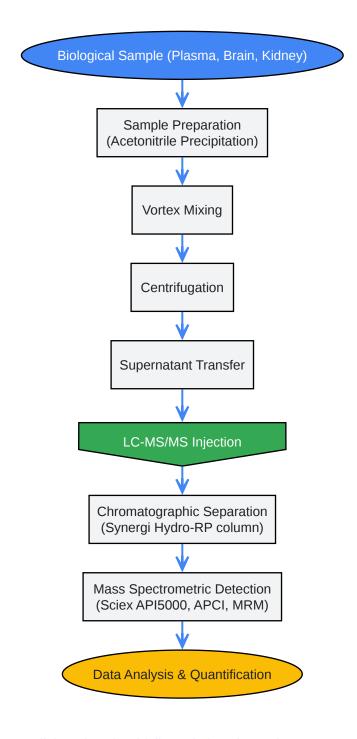
Analytical Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This section provides a detailed protocol for the quantification of GSK360A in biological matrices, specifically rat plasma, brain, and kidney homogenates, using LC-MS/MS.[1]

Experimental Workflow

The overall workflow for the analysis of GSK360A from biological samples involves sample preparation, chromatographic separation, and mass spectrometric detection.





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References

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